

Application Note: Stability of Trametinib Tablets and DMSO Concentration

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Trametinib

CAS No.: 871700-17-3

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Objective: To confirm that **trametinib** (TMT212) 2 mg tablets stored at $\leq 25^{\circ}\text{C}$ for up to 36 months, which leads to a DMSO content of approximately 9%, maintain bioavailability comparable to tablets with the initial 11% DMSO content [1].

Experimental Design & Quantitative Summary A phase 1, single-dose, randomized, two-treatment, two-period crossover study was conducted in healthy volunteers (n=60). The study compared the test formulation (9% DMSO) with the reference formulation (11% DMSO) [1].

Table 1: Key Pharmacokinetic Parameters and Statistical Results

Parameter	Result (Geometric Mean Ratio, 90% CI)	Conclusion
$\text{AUC}_{0-\text{last}}$ (Area Under the Curve)	0.890 (0.848 - 0.935) [1]	Bioavailability considered similar
C_{max} (Maximum Plasma Concentration)	Data not fully detailed in abstract	-
T_{max} (Time to C_{max})	1.5 hours (median, both formulations) [1]	Rapid absorption, unaffected by DMSO change

Parameter	Result (Geometric Mean Ratio, 90% CI)	Conclusion
Safety Profile	Majority of Adverse Events (AEs) were mild; 1 subject experienced a single grade 3 headache [1]	Formulations were well-tolerated

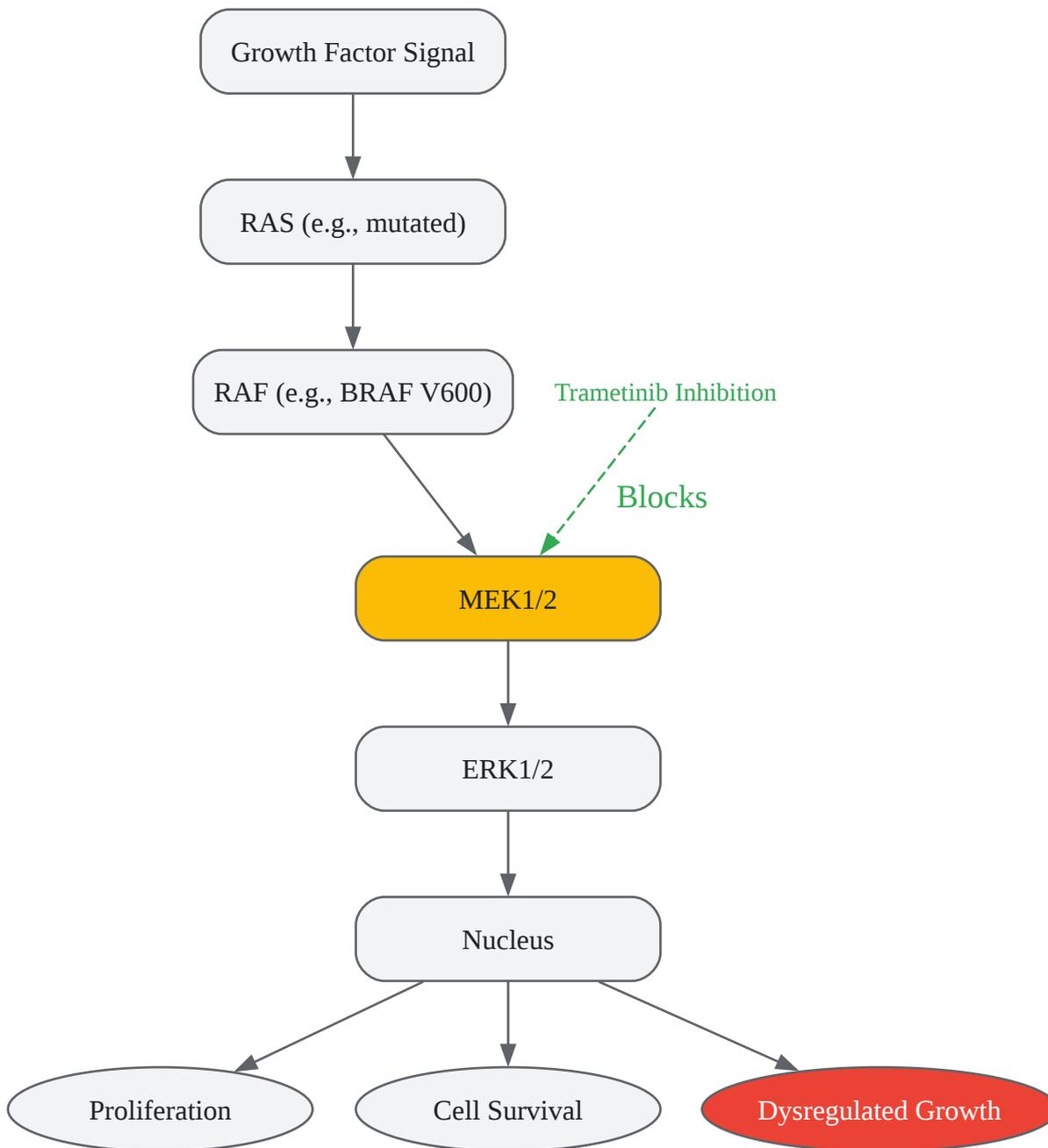
Detailed Experimental Protocol

This protocol summarizes the methodology from the cited clinical trial [1].

- **Formulations:**
 - **Reference: Trametinib** 2 mg tablet containing 11% DMSO.
 - **Test: Trametinib** 2 mg tablet containing 9% DMSO.
- **Study Population:** Healthy adult volunteers.
- **Study Design:** Open-label, randomized, two-period crossover. Subjects were randomized to receive either the test or reference formulation in the first period, followed by the alternative formulation in the second period, after a washout period.
- **Dosage:** A single 2 mg oral dose of **trametinib** was administered under fasted conditions.
- **Pharmacokinetic (PK) Sampling:** Blood samples were collected at pre-dose and at scheduled time points post-dose (e.g., 0.5, 1, 1.5, 2, 4, 6, 8, 10, 12, 24, 48, 72, and 96 hours) to determine plasma **trametinib** concentrations.
- **Safety Monitoring:** Subjects were monitored for adverse events from signing informed consent until the end of the study.
- **Bioanalytical Method:** Plasma concentrations of **trametinib** were determined using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.
- **Statistical Analysis for Bioequivalence:** The primary PK parameters (AUC_{0-last} and C_{max}) were compared between the test and reference formulations. The formulations are considered to have similar bioavailability if the 90% confidence interval (CI) for the geometric mean ratio (Test/Reference) of these parameters falls within the pre-defined acceptance range (typically 0.80-1.25).

Mechanism of Action and Experimental Workflow

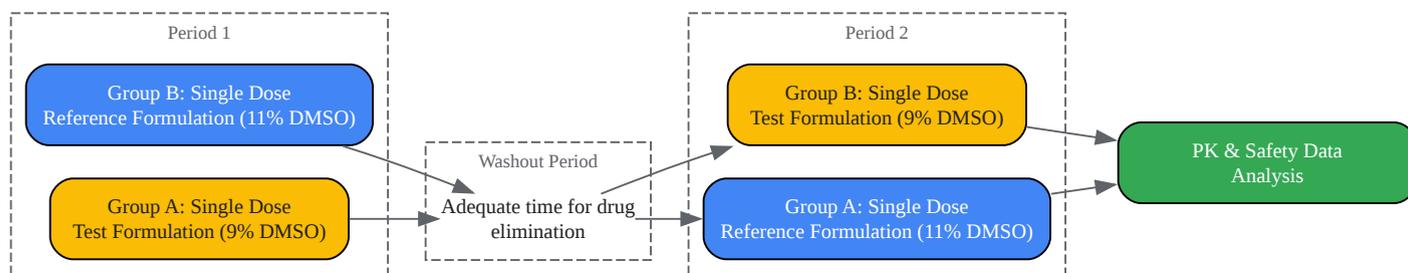
Trametinib is a reversible, allosteric inhibitor of MEK1 and MEK2 kinases. It is used to treat cancers with BRAF V600 mutations by inhibiting the overactive MAPK signaling pathway [2]. The following diagram illustrates this pathway and **trametinib**'s target.



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Diagram 1: **Trametinib** inhibits the MEK protein in the MAPK pathway to block signals for cancer cell proliferation and survival. [3] [2]

The clinical trial that generated the stability data followed a specific crossover design to ensure robust comparison, as shown in the workflow below.



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Diagram 2: Crossover study design where subjects serve as their own control, increasing the power of the bioavailability comparison. [1]

Conclusion and Recommendations

The data demonstrates that a decrease in DMSO concentration from 11% to 9% in **trametinib** tablets does not result in a clinically significant reduction in bioavailability.

- **Storage:** **Trametinib** tablets can be stored at room temperature ($\leq 25^{\circ}\text{C}$) for up to 36 months, protected from moisture, without negatively impacting drug exposure [1].
- **Handling:** This stability information can simplify storage logistics in clinical and pharmacy settings compared to stricter cold chain requirements.
- **Safety:** The study confirmed that both formulations were well-tolerated in healthy volunteers, with a safety profile consistent with the known characteristics of **trametinib** [1].

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References

1. Comparative Bioavailability of a Single Dose of Trametinib ... [pubmed.ncbi.nlm.nih.gov]

2. Trametinib: Uses, Interactions, Mechanism of Action [go.drugbank.com]

3. Cellular and Molecular Mechanisms of MEK1 Inhibitor ... [pmc.ncbi.nlm.nih.gov]

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